

Gentioflavine stability in solvent systems

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Compound Focus: Gentioflavine

CAS No.: 18058-50-9

Cat. No.: S601159

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Gentioflavine: Basic Chemical Information

The table below summarizes the fundamental identifying information for **Gentioflavine** found in the search results [1].

Property	Description
Name	Gentioflavine [1]
CAS Registry Number	18058-50-9 [1]
Molecular Formula	C ₁₀ H ₁₁ NO ₃ [1]
Molecular Weight	193.20 g/mol [1]
SMILES	CC1NC=C2C(=C1C=O)CCOC2=O [1]
InChI Key	GLNRAZLQBMAROT-UHFFFAOYSA-N [1]
Calculated Boiling Point	441°C at 760 mmHg [1]
Calculated Flash Point	220.5°C [1]
Calculated Density	1.274 g/cm ³ [1]

A Proposed Framework for Stability Studies

While specific data is unavailable, here is a general framework for studying compound stability like **Gentioflavine**, based on standard analytical chemistry approaches. You would need to adapt and optimize these methods through experimentation.

Experimental Design and Sample Preparation

- **Solvent Selection:** Prepare stock solutions of **Gentioflavine** in a range of pharmaceutically relevant solvents (e.g., water, saline, dimethyl sulfoxide (DMSO), methanol, and buffers at various pH levels).
- **Stress Conditions:** Expose aliquots of these solutions to different stress conditions:
 - **Thermal Stress:** Incubate samples at elevated temperatures (e.g., 40°C, 60°C) and under refrigeration (4°C) and freezing (-20°C).
 - **Photostability:** Expose samples to UV and visible light per ICH Q1B guidelines.
 - **Oxidative Stress:** Test stability in solutions with low concentrations of hydrogen peroxide.
- **Time Points:** Analyze samples immediately after preparation (t=0) and at set time points (e.g., 1, 3, 7, 14, 30 days) to track degradation.

Analytical Methodology: Liquid Chromatography (LC)

Liquid Chromatography is a core technique for separating and quantifying compounds in a mixture, making it ideal for stability studies to detect the parent compound and its degradation products [2].

- **Recommended Technique:** **Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC)** is widely used for analyzing small organic molecules like **Gentioflavine** [2]. It employs a non-polar stationary phase (e.g., C18 column) and a polar mobile phase (e.g., water-acetonitrile or water-methanol mixture) [2].
- **Protocol Outline:**
 - **Column:** C18 column (e.g., 150 mm x 4.6 mm, 5 µm particle size).
 - **Mobile Phase:** A gradient elution from 5% to 95% acetonitrile in water (both phases may contain 0.1% formic acid to improve chromatography).
 - **Flow Rate:** 1.0 mL/min.
 - **Detection:** Ultraviolet (UV) detection at a wavelength specific to **Gentioflavine** (this needs to be determined experimentally, e.g., by a UV-Vis scan).
 - **Data Analysis:** Monitor the peak area and retention time of **Gentioflavine**. A decrease in its peak area or the appearance of new peaks indicates degradation [2].

Data Collection and Analysis

You would typically summarize your findings in a stability results table. Since specific data for **Gentioflavine** is unavailable, here is a hypothetical example of what it might look like.

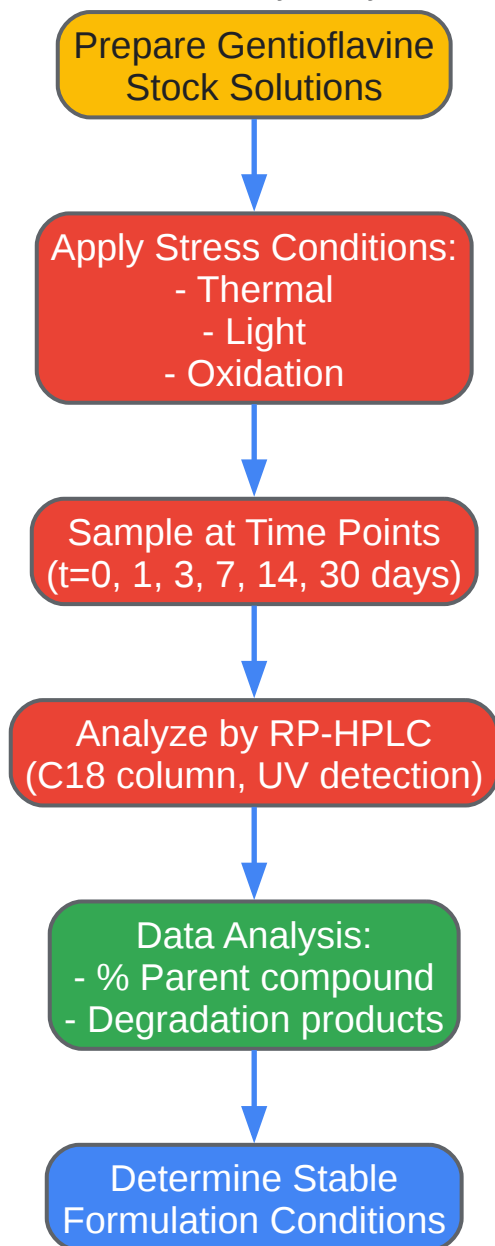
Table: Hypothetical Stability of Gentioflavine (1 mg/mL) Over 30 Days *This table is a template for how you could structure your experimental results.*

Solvent System	Storage Condition	Time Point	% Gentioflavine Remaining	Major Degradation Products Observed
Saline (pH 7.4)	4°C (protected from light)	30 days	[Data needed]	[Data needed]
Saline (pH 7.4)	25°C (ambient light)	30 days	[Data needed]	[Data needed]
Methanol	25°C (protected from light)	30 days	[Data needed]	[Data needed]
Buffer (pH 2.0)	25°C (protected from light)	30 days	[Data needed]	[Data needed]
Buffer (pH 9.0)	25°C (protected from light)	30 days	[Data needed]	[Data needed]

Experimental Workflow Diagram

The following diagram outlines the general workflow for a stability study, which you can adapt for **Gentioflavine**.

Gentioflavine Stability Study Workflow



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How to Proceed with Your Research

To obtain the specific data required, I suggest you:

- **Consult specialized databases:** Search in-depth scientific databases like PubMed, SciFinder, or Reaxys for journal articles on **Gentioflavine's** physicochemical properties.

- **Perform experimental studies:** The most reliable approach is to conduct the stability studies yourself, using the framework above as a starting point.
- **Contact suppliers:** Reach out to chemical suppliers who list **Gentioflavine**, as they may have unpublished technical data or stability information.

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References

1. CAS # 18058-50-9, Gentioflavine : more information. [chemblink.com]
2. Liquid Chromatography - Definition, Types, Principle, Protocol ... [biologynotesonline.com]

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